

# TRANS-4-AMINOTETRAHYDROPYRAN-3-OL

## molecular formula and weight

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### Compound of Interest

Compound Name: TRANS-4-AMINOTETRAHYDROPYRAN-3-OL

Cat. No.: B1145043

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## In-Depth Technical Guide: TRANS-4-AMINOTETRAHYDROPYRAN-3-OL

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **TRANS-4-AMINOTETRAHYDROPYRAN-3-OL**, a key building block in synthetic and medicinal chemistry.

### Molecular Data

The fundamental molecular properties of **TRANS-4-AMINOTETRAHYDROPYRAN-3-OL** are summarized below.

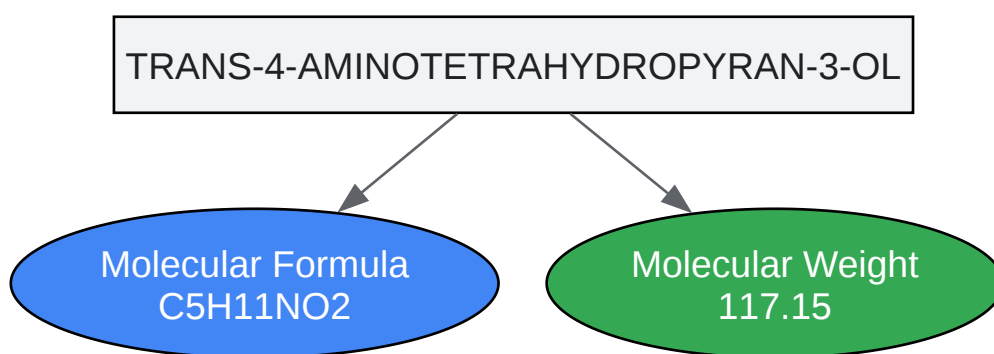
Property	Value
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	117.15 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols & Signaling Pathways

Detailed experimental protocols and signaling pathways involving this compound are highly specific to its application in novel drug development and are typically proprietary or published in peer-reviewed literature. Researchers are advised to consult scientific databases for specific use-cases.

## Logical Relationship of Molecular Identifiers

The following diagram illustrates the direct relationship between the chemical name and its primary molecular identifiers.



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Core molecular properties of the compound.

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## References

- 1. [usbio.net](https://usbio.net) [[usbio.net](https://usbio.net)]
- 2. trans-4-Aminotetrahydropyran-3-ol 97% | CAS: 215940-92-4 | AChemBlock [[achemblock.com](https://achemblock.com)]
- 3. trans-4-Aminotetrahydropyran-3-ol | 215940-92-4 [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 4. trans-4-Aminotetrahydropyran-3-ol | C5H11NO2 | CID 54857363 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]

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